

Application Notes and Protocols for Dhodh-IN-13 Enzymatic Assay

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Compound of Interest

Compound Name: Dhodh-IN-13

Cat. No.: B6614584

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Introduction

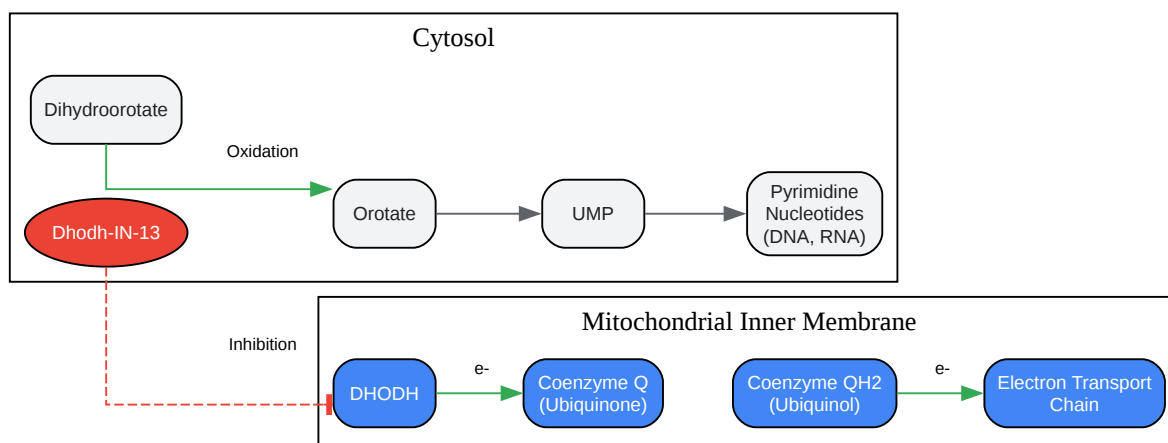
Dhodh-IN-13 is a potent inhibitor of dihydroorotate dehydrogenase (DHODH), a key enzyme in the de novo pyrimidine biosynthesis pathway. This pathway is essential for the synthesis of nucleotides required for DNA and RNA replication.[1] Consequently, DHODH has emerged as a significant therapeutic target for various diseases, including autoimmune disorders and cancer.

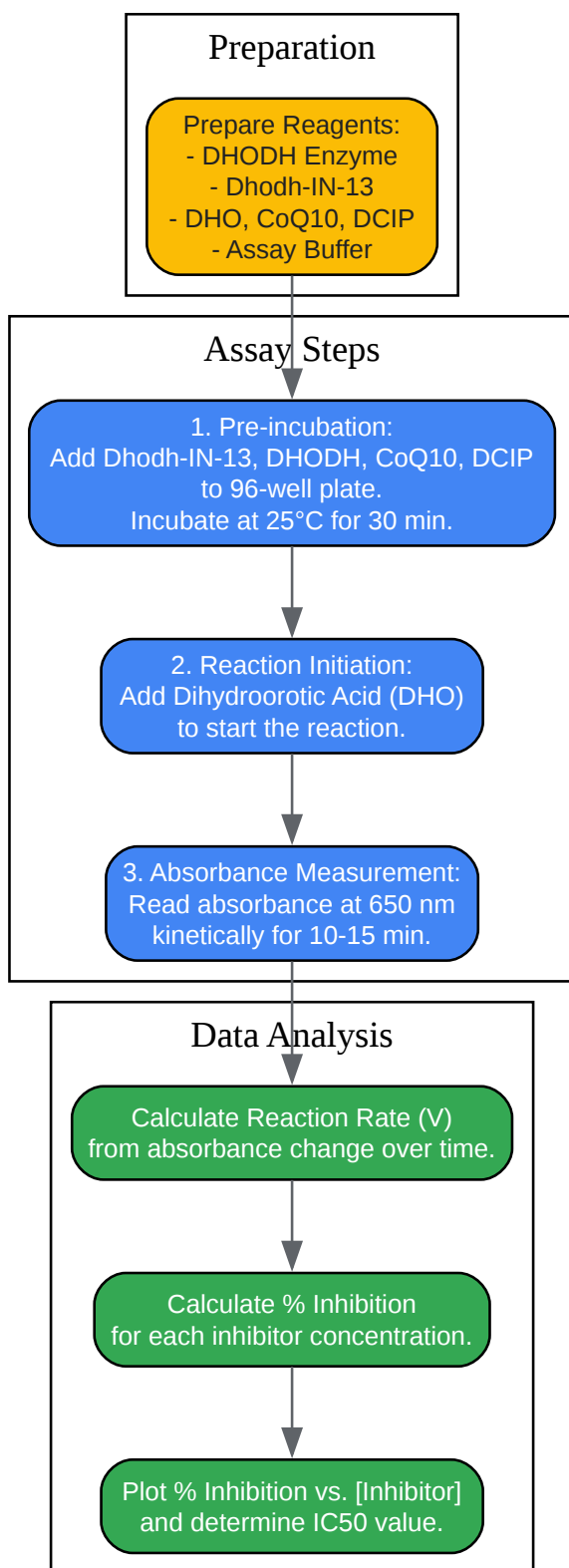
Dhodh-IN-13, a hydroxyfurazan analog of A771726, has demonstrated inhibitory activity against DHODH and is a valuable tool for research in these areas.[2] This document provides a detailed protocol for an enzymatic assay to characterize the inhibitory activity of **Dhodh-IN-13** and similar compounds against DHODH.

Mechanism of Action: DHODH in Pyrimidine Biosynthesis

Dihydroorotate dehydrogenase catalyzes the fourth and only redox step in the de novo pyrimidine synthesis pathway. Specifically, it facilitates the oxidation of dihydroorotate to orotate, utilizing a flavin mononucleotide (FMN) cofactor. The electrons generated in this reaction are then transferred to the mitochondrial electron transport chain via coenzyme Q (ubiquinone). By inhibiting DHODH, compounds like **Dhodh-IN-13** block the production of orotate, leading to a depletion of the pyrimidine pool available for nucleotide synthesis. This

disruption of nucleotide metabolism preferentially affects rapidly proliferating cells, such as activated lymphocytes and cancer cells, which are highly dependent on the de novo pathway.





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References

- 1. The emergence of dihydroorotate dehydrogenase (DHODH) as a therapeutic target in acute myeloid leukemia - PMC [pmc.ncbi.nlm.nih.gov]
- 2. medchemexpress.com [medchemexpress.com]
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